

Pueroside B: Unraveling the Anticancer Potential of a Kudzu Root Isoflavone

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Compound of Interest

Compound Name: *Pueroside B*

Cat. No.: *B15592199*

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For researchers, scientists, and drug development professionals, understanding the nuanced activity of natural compounds against cancer is paramount. While direct experimental data on the anticancer effects of **Pueroside B** remains limited in the current scientific literature, a wealth of research on the bioactivity of other major isoflavones from its natural source, the Kudzu root (*Puerariae radix*), offers valuable insights into its potential therapeutic mechanisms.

This guide provides a comparative analysis of the anticancer activities of prominent isoflavones found in *Puerariae radix*—namely Puerarin, Daidzein, and Genistein—across various cancer cell lines. The data presented herein, including IC50 values and affected signaling pathways, is derived from multiple preclinical studies and serves as a foundational resource for investigating the prospective role of **Pueroside B** in oncology.

Comparative Anticancer Activity of *Puerariae radix* Isoflavones

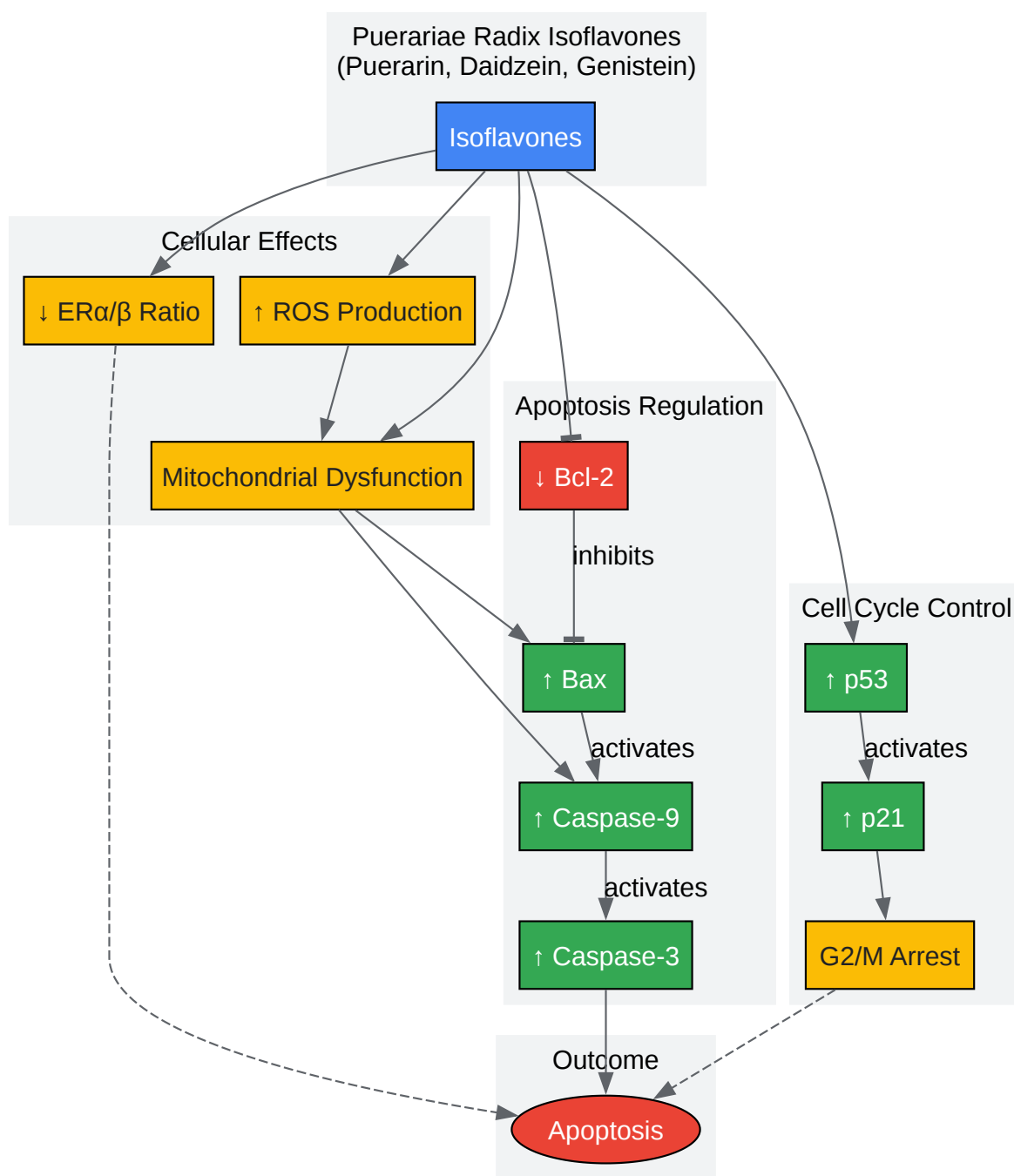
The primary isoflavones isolated from Kudzu root have demonstrated significant cytotoxic and pro-apoptotic effects in a range of cancer cell lines. The half-maximal inhibitory concentration (IC50), a key measure of potency, varies depending on the specific isoflavone and the cancer cell type.

Isoflavone	Cancer Cell Line	Cancer Type	IC50 Value (μM)	Reference
Puerarin	SKOV-3	Ovarian Cancer	157.0	[1]
Caov-4	Ovarian Cancer	119.3	[1]	
U251	Glioblastoma	197.1 (at 48h)	[2]	
U87	Glioblastoma	190.7 (at 48h)	[2]	
Daidzein	MCF-7	Breast Cancer	50	[3] [4]
BEL-7402	Hepatoma	59.7 ± 8.1	[3] [5]	
SKOV3	Ovarian Cancer	20	[3] [6]	
A-375	Melanoma	18	[3]	
MiaPaCa-2 (ER+)	Pancreatic Cancer	45	[3]	
PANC-1 (ER-)	Pancreatic Cancer	75	[3]	
143B	Osteosarcoma	63.59 (at 48h)	[7]	
U2OS	Osteosarcoma	125 (at 48h)	[7]	
Genistein	MCF-7	Breast Cancer	47.5	
HeLa	Cervical Cancer	10.0 ± 1.5	[9]	
PC3	Prostate Cancer	480 (at 24h)	[10]	

Key Signaling Pathways Modulated by Puerariae radix Isoflavones

Research indicates that the isoflavones from Puerariae radix exert their anticancer effects by modulating several critical signaling pathways involved in cell survival, proliferation, and apoptosis. A common mechanism observed is the induction of apoptosis through both intrinsic (mitochondrial) and extrinsic pathways.

A representative signaling pathway for the induction of apoptosis by Puerariae radix isoflavones is depicted below. This pathway highlights the modulation of key regulatory proteins, leading to programmed cell death.



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